

# Technical Guide: Physicochemical Properties of (2-Chlorophenyl)methanesulfonyl chloride

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## Compound of Interest

Compound Name: (2-Chlorophenyl)methanesulfonyl chloride

Cat. No.: B1271417

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available physicochemical properties of **(2-Chlorophenyl)methanesulfonyl chloride** (CAS No. 77421-13-7). Due to the limited availability of published experimental data for this specific compound, this guide focuses on presenting the established molecular and safety information, while also highlighting the current data gaps.

## Core Physicochemical Data

A thorough search of scientific literature and chemical databases reveals a scarcity of experimentally determined physical properties for **(2-Chlorophenyl)methanesulfonyl chloride**. The available data is summarized in the table below.

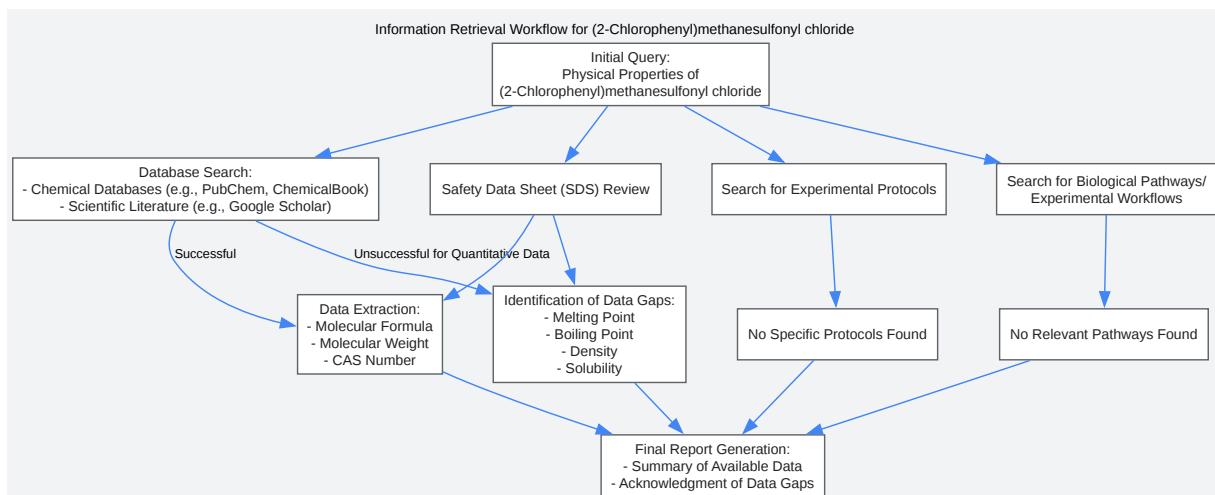
Property	Value	Source
Molecular Formula	C7H6Cl2O2S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	225.09 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	77421-13-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	White to light yellow solid	<a href="#">[6]</a>
Purity	Typically available at $\geq 95\%$ or $\geq 97\%$	<a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available; reacts violently with water. <a href="#">[7]</a>	

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **(2-Chlorophenyl)methanesulfonyl chloride** are not readily available in the public domain. Standard analytical techniques such as differential scanning calorimetry (DSC) for melting point determination, ebulliometry or vacuum distillation for boiling point, pycnometry for density, and gravimetric analysis for solubility in various solvents would be applicable. However, specific methodologies for this compound have not been published.

## Logical Data Retrieval Workflow

The following diagram illustrates the workflow undertaken to gather information on the physical properties of **(2-Chlorophenyl)methanesulfonyl chloride** and the outcome of this search.

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Caption: Information retrieval workflow.

## Safety and Handling

**(2-Chlorophenyl)methanesulfonyl chloride** is a reactive compound that requires careful handling. Key safety considerations from available Safety Data Sheets (SDS) include:

- Reactivity: Reacts violently with water, liberating toxic gas.<sup>[7]</sup> It should be handled under inert, anhydrous conditions.
- Corrosivity: Causes severe skin burns and eye damage.<sup>[8]</sup>
- Toxicity: Harmful if swallowed or in contact with skin.<sup>[8]</sup>

- Handling: Use in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[7]
- Storage: Store in a cool, dry, well-ventilated area away from water and incompatible materials.[7]

Due to the absence of comprehensive physical property data, researchers and drug development professionals are advised to exercise extreme caution and to perform small-scale characterization experiments to determine the relevant physical properties for their specific applications.

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